Molecular structure of C4H6BrF3 isomers

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Compound of Interest	
Compound Name:	*1-Bromo-1,1,2-trifluoro-2-methylpropane*
CAS No.:	*140451-79-2*
Cat. No.:	*B14260534*

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Title: Structural & Functional Analysis of C4H6BrF3 Isomers: A Guide for Medicinal Chemistry Applications

Executive Summary

The molecular formula C4H6BrF3 represents a saturated, acyclic halogenated alkane series with a degree of unsaturation (DoU) of zero. While theoretically allowing for numerous permutations of fluorine and bromine placement, the trifluoromethyl (-CF3) motif dominates the chemically relevant landscape due to its metabolic stability and bioisosteric utility in drug design.

This guide focuses on the structural elucidation, synthesis, and physicochemical properties of the n-butane and isobutane (2-methylpropane) isomeric series. The primary application of these molecules is as alkylating agents to introduce fluorinated side chains, modulating lipophilicity (LogP) and metabolic half-life in small molecule therapeutics.

Structural Classification & Isomer Enumeration

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The C4H6BrF3 isomers are classified by their carbon backbone and the relative positioning of the halogen substituents. The most critical distinction is between the linear (n-butane) and branched (isobutane) skeletons.

The Linear Series (n-Butane Backbone)

This series is defined by a 4-carbon chain. The stability of the 1,1,1-trifluoro motif makes it the preferred building block.

- Isomer A (Primary): 4-Bromo-1,1,1-trifluorobutane
  - CAS: 406-81-5
  - Structure:
  - Significance: The most commercially available isomer. It serves as a "spacer" reagent, allowing the attachment of a trifluorobutyl group to nucleophiles (amines, thiols, phenoxides) via

    reactions.
  - Chirality: Achiral.
- Isomer B (Secondary): 3-Bromo-1,1,1-trifluorobutane
  - CAS: 460-32-2[1]
  - Structure:
  - Significance: A product of Markovnikov addition to 4,4,4-trifluorobut-1-ene.
  - Chirality: Chiral center at C3. Exists as (R) and (S) enantiomers.
- Isomer C (Secondary): 2-Bromo-1,1,1-trifluorobutane
  - CAS: 421-46-5[2]
  - Structure:

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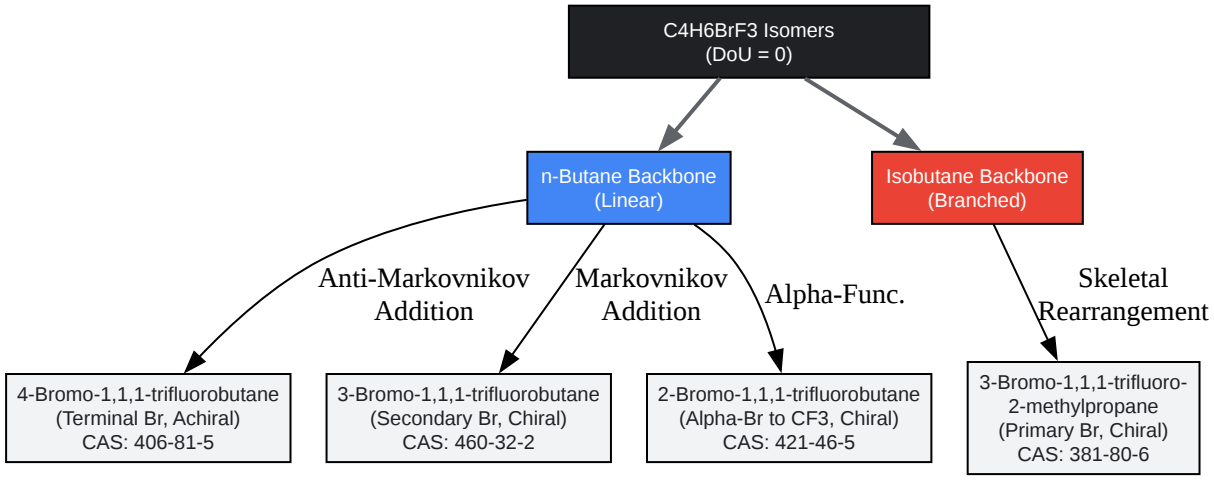
- Significance: The electron-withdrawing effect of the adjacent group significantly reduces the nucleophilicity of the bromine and alters the acidity of the -proton.

The Branched Series (Isobutane Backbone)

Defined by a 2-methylpropane skeleton.

- Isomer D (Primary): 3-Bromo-1,1,1-trifluoro-2-methylpropane
  - CAS: 381-80-6[1]
  - Structure:
  - Significance: Provides a bulky, branched fluorinated tail. The steric hindrance at the -position (relative to Br) impacts substitution rates.
  - Chirality: Chiral center at C2.

Visualization of Isomeric Relationships



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Figure 1: Structural hierarchy of C4H6BrF3 isomers, distinguishing between linear and branched scaffolds.

Physicochemical Properties & Reactivity Profile

The positioning of the fluorine atoms relative to the bromine leaving group dictates the electronic environment and reactivity.

Property	4-Bromo-1,1,1-trifluorobutane	3-Bromo-1,1,1-trifluorobutane	3-Bromo-1,1,1-trifluoro-2-methylpropane
Backbone	Linear (n-Butane)	Linear (n-Butane)	Branched (Isobutane)
Br Position	Primary ( )	Secondary ( )	Primary ( )
Electronic Effect	Minimal inductive withdrawal on Br (distant CF3)	Moderate withdrawal (Br is to CF3)	Strong steric/electronic influence
Reactivity ( )	High (Unsterically hindered)	Low (Steric hindrance + secondary C)	Moderate (Primary C, but -branching)
LogP (Est.)	~2.8	~2.6	~2.9
Boiling Point	108-110 °C	~95-100 °C	~105 °C

The "Fluorine Effect" in Substitution

In 4-bromo-1,1,1-trifluorobutane, the

group is separated from the reaction center (

) by two methylene units. This "insulates" the reaction center from the strong electron-withdrawing nature of fluorine, allowing the molecule to behave like a standard primary alkyl bromide in nucleophilic substitutions (

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).

Conversely, in 2-bromo-1,1,1-trifluorobutane, the

group is directly adjacent to the

bond. This destabilizes the development of partial positive charge in

pathways and can retard

reactions due to dipolar repulsion, making this isomer less synthetically versatile for coupling.

Synthesis & Manufacturing Protocols

The synthesis of these isomers relies heavily on the regioselective addition of hydrogen bromide (HBr) to the corresponding alkene precursor: 4,4,4-trifluorobut-1-ene.

Protocol: Synthesis of 4-Bromo-1,1,1-trifluorobutane (Anti-Markovnikov)

This is the primary industrial route. The reaction utilizes a radical mechanism to place the bromine at the terminal position.

- Reagents: 4,4,4-Trifluorobut-1-ene, HBr (gas), Benzoyl Peroxide (initiator).
- Mechanism: Free-radical addition.
- Workflow:
  - Initiation: Benzoyl peroxide undergoes homolytic cleavage to generate radicals.
  - Propagation: The radical abstracts H from HBr to form

    .
  - Addition:

    adds to the terminal carbon of the alkene (less sterically hindered) to form the more stable secondary radical intermediate adjacent to the

    group.

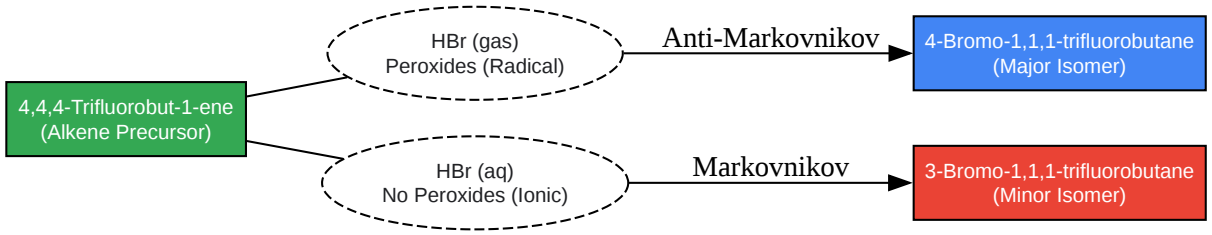
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- Termination: The radical abstracts H from HBr, yielding the product.

Protocol: Synthesis of 3-Bromo-1,1,1-trifluorobutane (Markovnikov)

- Reagents: 4,4,4-Trifluorobut-1-ene, aqueous HBr (conc.).
- Mechanism: Ionic electrophilic addition.
- Workflow:
  - Protonation of the double bond yields the secondary carbocation (most stable).
  - Nucleophilic attack by bromide ion yields the 3-bromo isomer.

Synthesis Flowchart



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Figure 2: Divergent synthesis pathways from the common alkene precursor.

Spectroscopic Identification (NMR)

Accurate identification of isomers relies on

and

NMR. The coupling patterns are distinct due to the spin-active fluorine nuclei (

).

4-Bromo-1,1,1-trifluorobutane[5]

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- NMR (CDCl3, 400 MHz):
  - 3.45 (t,

    Hz, 2H,

    ): Typical deshielded triplet for primary alkyl bromide.
  - 2.25 (m, 2H,

    ): Complex multiplet due to coupling with adjacent

    and

    .
  - 2.05 (m, 2H, Central

    ): Quintet-like multiplet.
- NMR:
  - -66.5 ppm (t,

    Hz): Triplet due to coupling with the adjacent methylene protons.

3-Bromo-1,1,1-trifluorobutane

- NMR:
  - 4.20 (m, 1H,

    ): Deshielded methine proton, shifted downfield compared to the primary isomer.
  - 1.75 (d, 3H,

    ): Doublet due to coupling with the methine proton.
- NMR:
  - -64.0 ppm: Shift varies slightly; coupling pattern changes to a doublet of triplets or complex multiplet depending on resolution.

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